

In Vitro Characterization of TNT-b10: A Technical Overview

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Compound of Interest

Compound Name: TNT-b10

Cat. No.: B15575308

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Introduction

TNT-b10 is identified as an ionizable cationic lipidoid, a class of molecules crucial in the development of lipid-based nanoparticle delivery systems. Its chemical name is 1,3,5-tris(2-((2-hydroxydodecyl)(methyl)amino)ethyl)-1,3,5-triazinane-2,4,6-trione^[1]. Primarily utilized in research settings, **TNT-b10** plays a role in the formation of lipid-like nanoparticles (LLNs), which are instrumental in the delivery of therapeutic payloads such as nucleic acids. This document serves as a guide to the available technical information regarding **TNT-b10**.

Physicochemical Properties

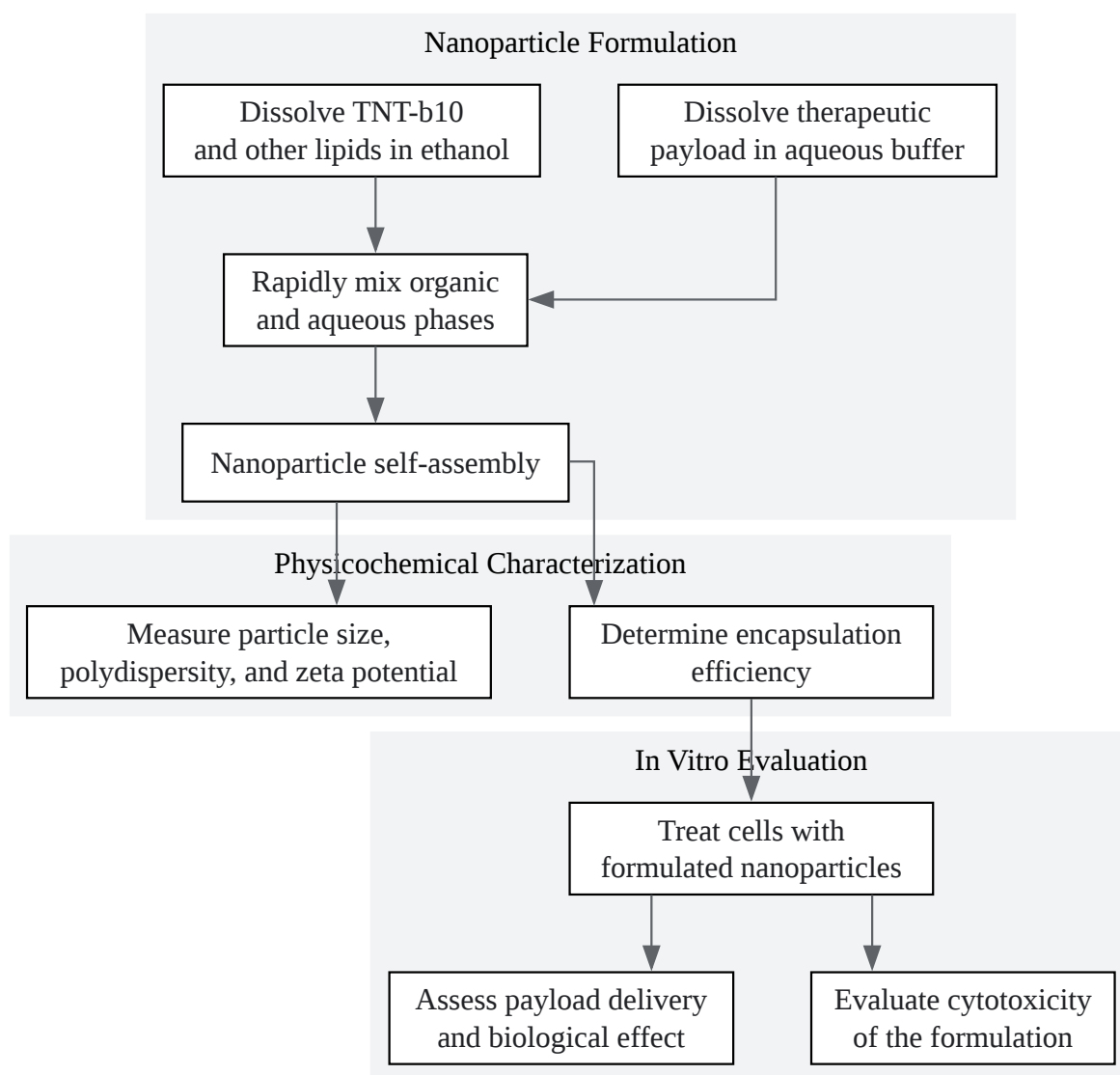
A summary of the known physicochemical properties of **TNT-b10** is presented in the table below. This data is essential for researchers working on the formulation of nanoparticle delivery systems.

Property	Value	Reference
Synonyms	TNT b10; TNTb10	[1]
IUPAC Name	1,3,5-tris(2-((2-hydroxydodecyl)(methyl)amino)ethyl)-1,3,5-triazinane-2,4,6-trione	[1]
Chemical Formula	C48H96N6O6	[1]
Molecular Weight	853.33 g/mol	[1]
Exact Mass	852.7391	[1]
Elemental Analysis	C, 67.56; H, 11.34; N, 9.85; O, 11.25	[1]

In Vitro Applications and Methodologies

Currently, public domain literature detailing the specific in vitro biological characterization of **TNT-b10** is not available. The primary documented application of **TNT-b10** is as a structural component in the formulation of lipid-like nanoparticles for research purposes[1].

The general workflow for utilizing a lipidoid like **TNT-b10** in the formation of nanoparticles for in vitro testing is outlined below. This process is fundamental for assessing the efficacy of the formulated nanoparticles in a cellular context.



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Caption: General workflow for nanoparticle formulation and in vitro evaluation.

Experimental Protocols

While specific protocols for **TNT-b10** are not published, a general methodology for nanoparticle formulation and in vitro assessment is provided below.

1. Nanoparticle Formulation by Rapid Mixing:

- Materials: **TNT-b10**, helper lipids (e.g., DOPE, cholesterol), payload (e.g., siRNA), ethanol, and an aqueous buffer (e.g., citrate buffer, pH 4.0).
- Protocol:
 - Dissolve **TNT-b10** and helper lipids in ethanol to prepare the lipid-organic phase.
 - Dissolve the therapeutic payload in the aqueous buffer.
 - Rapidly mix the organic and aqueous phases at a defined ratio (e.g., 3:1 aqueous to organic) using a microfluidic device or by vigorous vortexing.
 - Allow the resulting nanoparticles to self-assemble.
 - Purify and concentrate the nanoparticles using dialysis or tangential flow filtration against a physiological buffer (e.g., PBS, pH 7.4).

2. In Vitro Transfection and Assessment:

- Materials: Formulated nanoparticles, cell culture medium, target cell line (e.g., HeLa, HEK293), and relevant assay reagents (e.g., for measuring gene knockdown or cell viability).
- Protocol:
 - Plate cells in a multi-well plate and allow them to adhere overnight.
 - Dilute the nanoparticle formulation to the desired concentrations in a serum-free medium.
 - Remove the existing medium from the cells and add the nanoparticle-containing medium.
 - Incubate the cells for a specified period (e.g., 4-6 hours).
 - Add serum-containing medium and continue the incubation for 24-72 hours.
 - Assess the biological effect (e.g., target protein knockdown via western blot or ELISA) and cytotoxicity (e.g., using an MTT or LDH assay).

Signaling Pathways

There is currently no information available in the scientific literature to suggest that **TNT-b10** directly interacts with or modulates specific signaling pathways. Its role is understood to be primarily structural, facilitating the encapsulation and delivery of active pharmaceutical ingredients. The biological effects observed during in vitro studies are therefore attributed to the delivered payload rather than the **TNT-b10** lipidoid itself.

Conclusion

TNT-b10 is a research-grade ionizable cationic lipidoid with a defined chemical structure, used for the formulation of lipid-like nanoparticles. While its physicochemical properties are known, there is a notable absence of publicly available data on its specific in vitro biological characterization, including its mechanism of action, effects on cellular signaling, or quantitative biological activity. The experimental protocols and workflows described herein are based on general principles of nanoparticle formulation and in vitro testing and should be adapted and optimized for specific research applications. Further research is required to fully elucidate the biological characteristics of **TNT-b10** and nanoparticles formulated with it.

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References

- 1. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
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